

Azosulfamide synthesis pathway and reaction mechanism

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Compound of Interest

Compound Name: Azosulfamide

Cat. No.: B092069

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The Synthesis of Azosulfamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Azosulfamide, historically known as Prontosil rubrum, is a pioneering antibacterial agent that marked the dawn of the sulfa drug era.^[1] Its discovery in the 1930s by Gerhard Domagk revolutionized medicine, providing the first effective systemic treatment for bacterial infections.^{[1][2]} This technical guide provides an in-depth exploration of the synthesis pathway and reaction mechanism of **Azosulfamide**, tailored for professionals in chemical and pharmaceutical research.

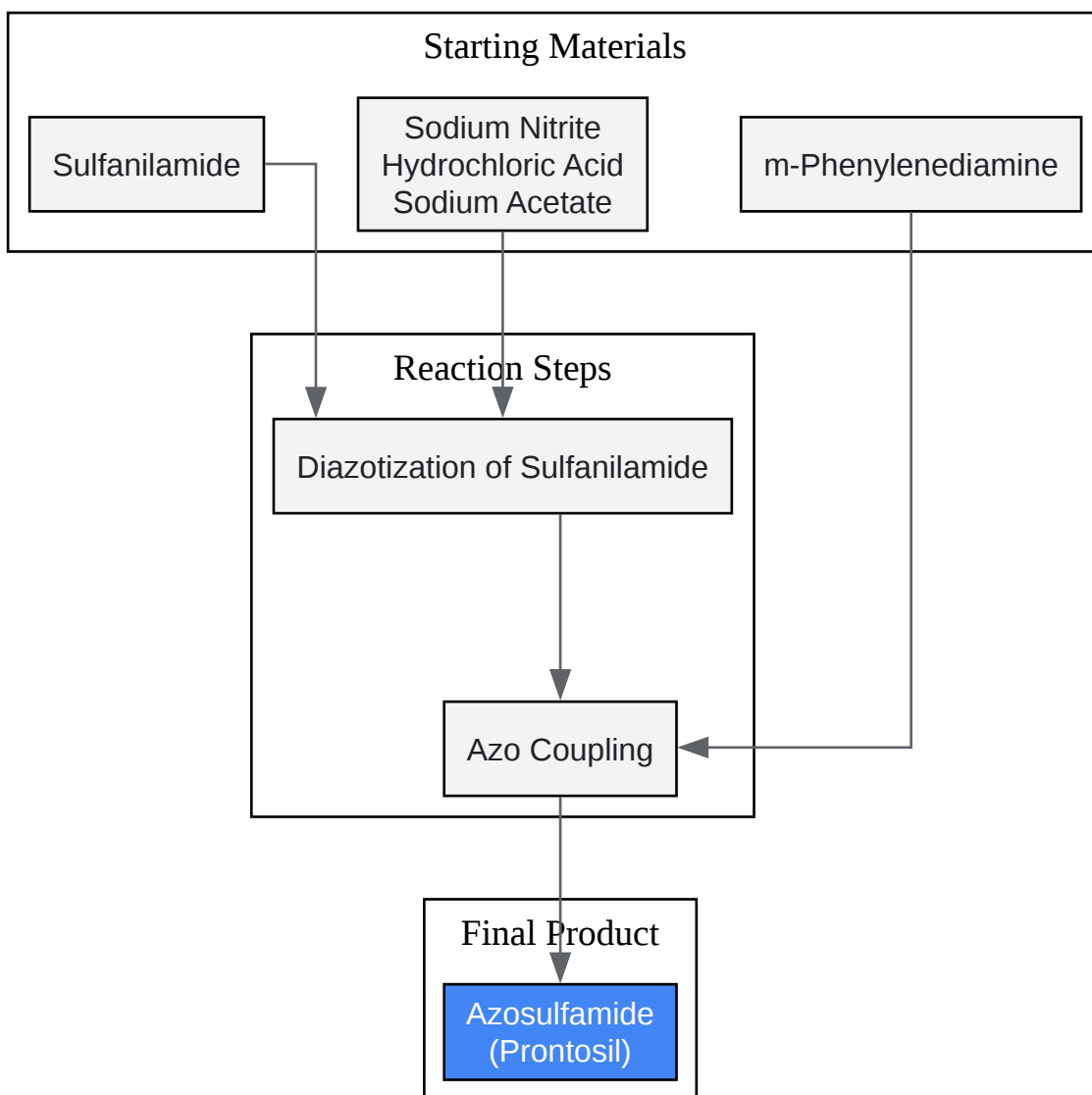
Synthesis Pathway Overview

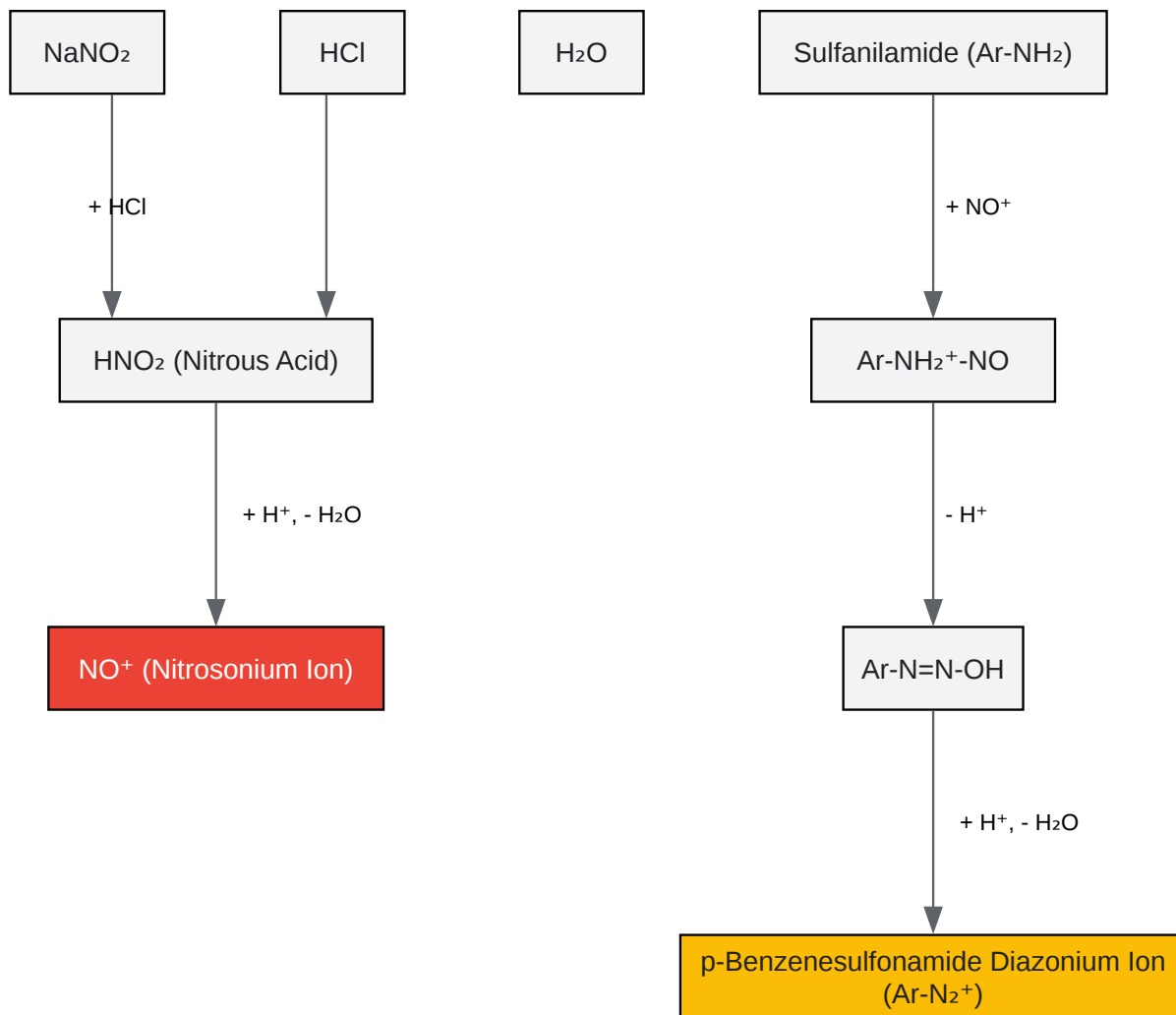
The synthesis of **Azosulfamide** is a classic example of diazo coupling, a fundamental reaction in organic chemistry. The overall process involves two main stages:

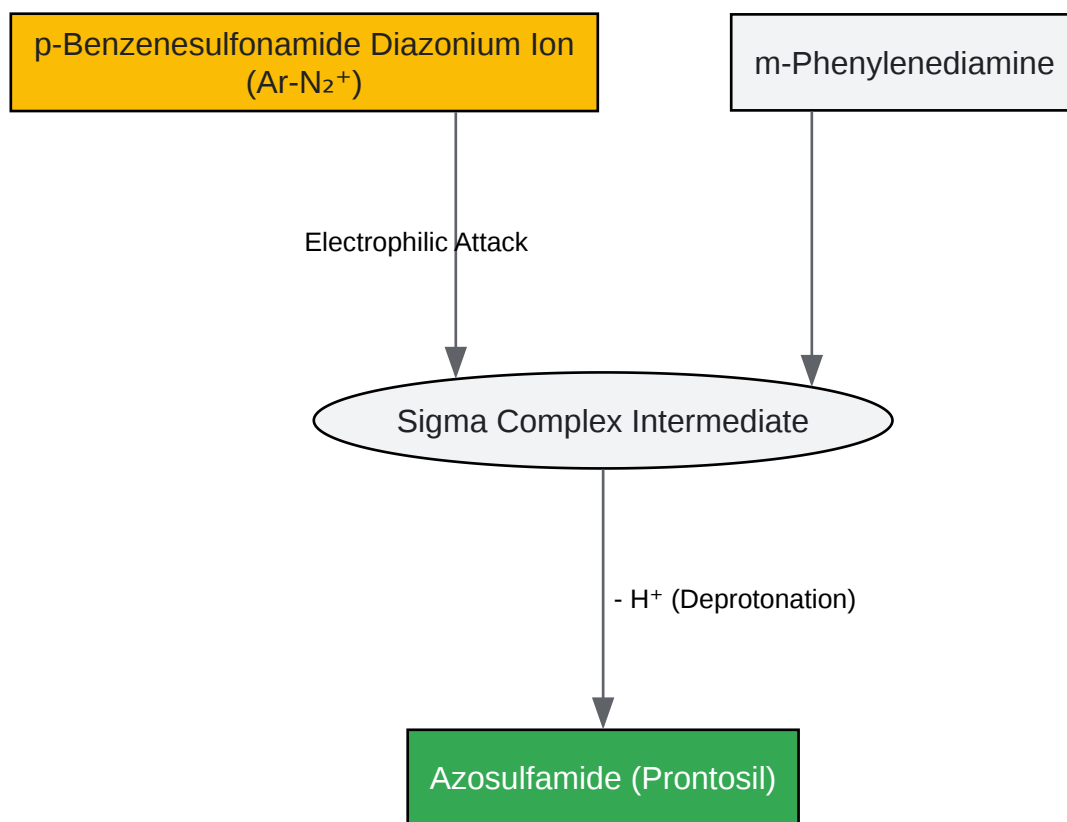
- **Diazotization of Sulfanilamide:** The primary aromatic amine group of sulfanilamide is converted into a diazonium salt using nitrous acid under acidic conditions.^[3]
- **Azo Coupling:** The resulting diazonium salt is then reacted with 1,3-diaminobenzene (m-phenylenediamine) in an electrophilic aromatic substitution reaction to form the final product,

Azosulfamide.

The logical flow of this synthesis is depicted in the following diagram:







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References

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